

"1-Butanol, 3-(3-hydroxybutoxy)-" chemical properties and structure

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Compound of Interest

Compound Name: **1-Butanol, 3-(3-hydroxybutoxy)-**

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An In-depth Technical Guide to 1-Butanol, 3-(3-hydroxybutoxy)-

This technical guide provides a comprehensive overview of the chemical properties and structure of **1-Butanol, 3-(3-hydroxybutoxy)-**. The information is intended for researchers, scientists, and drug development professionals, with a focus on presenting available data in a structured format and outlining potential experimental methodologies.

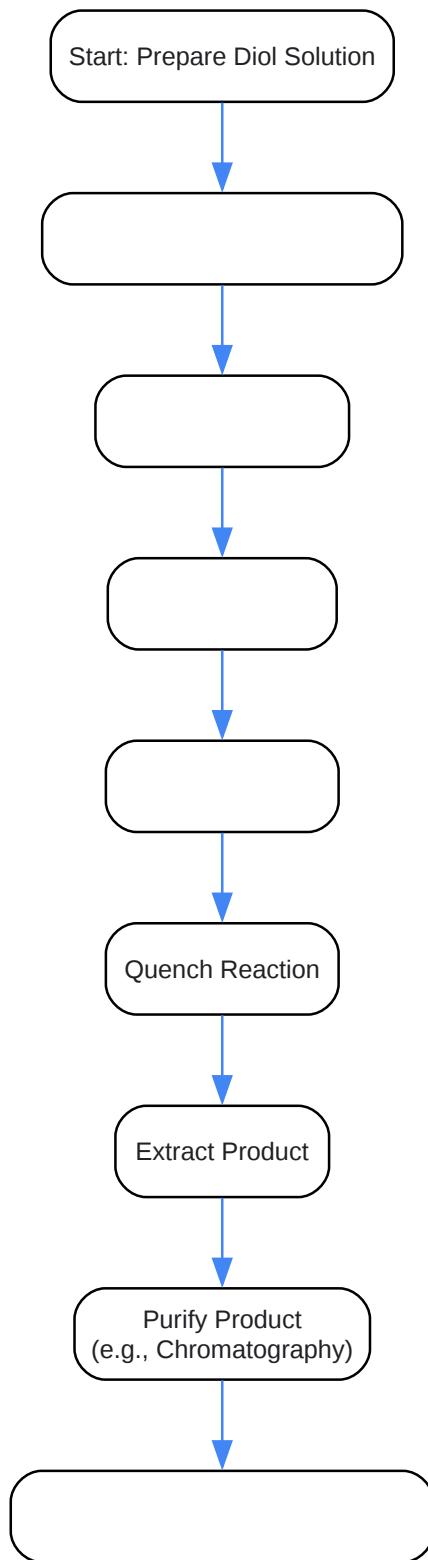
Chemical Properties and Structure

1-Butanol, 3-(3-hydroxybutoxy)-, also known by its IUPAC name 4-(4-hydroxybutan-2-yloxy)butan-2-ol, is a di-secondary ether diol.^[1] While specific experimental data for this compound is limited in publicly available literature, a summary of its computed properties and data for a related isomer provides valuable insight.

Structural Information

The chemical structure of **1-Butanol, 3-(3-hydroxybutoxy)-** consists of an eight-carbon chain with two hydroxyl groups and an ether linkage.

Generalized Williamson Ether Synthesis Workflow

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References

- 1. Williamson Ether Synthesis - Chemistry Steps [chemistrysteps.com]
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